

# 2-Aminocyclohexanol CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Aminocyclohexanol

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# An In-depth Technical Guide to 2-Aminocyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-aminocyclohexanol**, a pivotal chiral building block in organic synthesis and pharmaceutical development. The document details its chemical identity, physicochemical properties, synthesis protocols, and its role in biological pathways, offering valuable insights for professionals in research and drug discovery.

## **Chemical Identity and Molecular Structure**

**2-Aminocyclohexanol** is a cyclic organic compound featuring both an amino and a hydroxyl functional group on a cyclohexane ring. Its chemical structure allows for the existence of several stereoisomers, each with unique properties and applications. The general molecular formula for **2-aminocyclohexanol** is C<sub>6</sub>H<sub>13</sub>NO.

The different isomers and their corresponding Chemical Abstracts Service (CAS) numbers are crucial for specific applications, particularly in asymmetric synthesis where stereochemistry is critical.



Compound Name	Isomerism	CAS Number	Molecular Formula
2-Aminocyclohexanol	Mixture of cis and trans isomers	6850-38-0	C6H13NO
cis-2- Aminocyclohexanol	cis isomer	931-15-7	C <sub>6</sub> H <sub>13</sub> NO
(1R,2S)-2- Aminocyclohexanol	cis isomer	931-15-7	C <sub>6</sub> H <sub>13</sub> NO
(1S,2R)-2- Aminocyclohexanol	cis isomer	108267-20-5	C <sub>6</sub> H <sub>13</sub> NO
trans-2- Aminocyclohexanol	trans isomer	6982-39-4	C <sub>6</sub> H <sub>13</sub> NO
(1R,2R)-2- Aminocyclohexanol	trans isomer	931-16-8	C <sub>6</sub> H <sub>13</sub> NO
trans-2- Aminocyclohexanol hydrochloride	trans isomer, hydrochloride salt	5456-63-3	C6H14CINO
(1R,2R)-trans-2- Aminocyclohexanol hydrochloride	trans isomer, hydrochloride salt	13374-31-7	C6H14CINO

# **Physicochemical Properties**

The physical and chemical properties of **2-aminocyclohexanol** can vary depending on its isomeric form. The data presented below is a compilation for different isomers.



Property	Value	Isomer/Notes
Molecular Weight	115.17 g/mol	For the free base
151.63 g/mol	For the hydrochloride salt	
Appearance	White to light orange/yellow powder or crystal[1]	General
Melting Point	72-73 °C[2]	cis-isomer
172-175 °C[3]	trans-hydrochloride salt	
Boiling Point	201 °C[2]	General
Flash Point	75 °C[2]	General
Density	1.037 g/cm <sup>3</sup> [2]	General
Solubility	Soluble in water and various organic solvents[2]	General
рКа	14.94 ± 0.40 (Predicted)[4][5] General	

# **Experimental Protocols**

Detailed methodologies for the synthesis and resolution of **2-aminocyclohexanol** are critical for its application in research and development.

This protocol describes the synthesis of racemic trans-**2-aminocyclohexanol** from cyclohexene oxide.[6]

#### Materials:

- Cyclohexene oxide (98.1 g, 1 mol)
- 28% aqueous ammonia solution (608.2 g, 10 mol)
- 1 L-volume autoclave equipped with a stirrer
- Filtration apparatus



#### Procedure:

- Charge the 1 L autoclave with cyclohexene oxide and the aqueous ammonia solution.
- Stir the mixture at a temperature of 60 to 65°C for 4 hours.
- After the reaction period, cool the mixture to room temperature.
- A crystalline precipitate, 2-(2-hydroxycyclohexyl)aminocyclohexanol, will form. Remove this by-product by filtration.
- The filtrate contains the desired product. Remove the excess ammonia from the filtrate.
- Further processing and purification, such as recrystallization, can be performed to obtain pure trans-2-aminocyclohexanol.

This method details the synthesis of **2-aminocyclohexanol** by the ring-opening of **1**,2-epoxycyclohexane with ammonia.[1][7]

#### Materials:

- 1,2-Epoxycyclohexane (50.0 g)
- Ammonia water (214.3 g)
- 500 mL three-necked flask
- Water bath
- Stirring apparatus

#### Procedure:

- Add the ammonia water to the 500 mL three-necked flask.
- Begin stirring and heat the flask in a water bath until the internal temperature reaches approximately 50°C.
- Slowly add the 1,2-epoxycyclohexane dropwise into the reaction flask.



- After the addition is complete, maintain the reaction at a constant temperature for 12 hours.
- Upon completion, process the crude product.
- Purify the crude product by recrystallization to obtain **2-aminocyclohexanol**. This method has been reported to yield a product with 90% purity.[7]

This protocol outlines an efficient method for the resolution of racemic **2-aminocyclohexanol** derivatives using chiral mandelic acid to yield both enantiomers with high enantiomeric excess. [8]

#### Materials:

- Racemic trans-2-(N-benzyl)amino-1-cyclohexanol
- (R)-Mandelic acid
- (S)-Mandelic acid
- Appropriate solvents for crystallization and washing
- Hydrogenation apparatus (for debenzylation)

#### Procedure:

- Diastereomeric Salt Formation (R): React the racemic trans-2-(N-benzyl)amino-1cyclohexanol with (R)-mandelic acid to form diastereomeric salts.
- Crystallization and Separation: Selectively crystallize one diastereomer. The differing solubilities of the diastereomeric salts allow for their separation by filtration.
- Liberation of Enantiomer 1: Treat the isolated diastereomeric salt with a base to liberate the enantiomerically enriched amino alcohol and recover the (R)-mandelic acid.
- Diastereomeric Salt Formation (S): Use the mother liquor from the first crystallization, which is now enriched in the other enantiomer, and react it with (S)-mandelic acid.
- Crystallization and Separation: Isolate the second diastereomeric salt by crystallization.



- Liberation of Enantiomer 2: Treat the second salt with a base to obtain the other enantiomer of the amino alcohol and recover the (S)-mandelic acid.
- Debenzylation: Remove the N-benzyl protecting group from the separated enantiopure amino alcohols via hydrogenation to yield the final enantiopure trans-2-aminocyclohexanol.

### **Applications and Biological Significance**

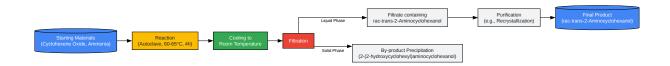
**2-Aminocyclohexanol** and its derivatives are important intermediates in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.[2] They are widely used as chiral auxiliaries and building blocks in asymmetric synthesis.[7]

The structural motif of **2-aminocyclohexanol** is present in many bioactive molecules and approved drugs.[7] Its derivatives have been investigated for potential therapeutic applications.

- Neurodegenerative Diseases: Derivatives of cis-2-aminocyclohexanol have been explored
  for their potential to modulate neurotransmitter activity, which could be beneficial in treating
  conditions like Alzheimer's and Parkinson's disease.[9]
- Enzyme Inhibition: Certain derivatives of (1R,2S)-**2-aminocyclohexanol** have been shown to influence pathways regulated by the tyrosine-protein kinase SYK, which is involved in immune response signaling.[9] This suggests potential applications in inflammatory diseases and other conditions where SYK plays a role.

### **Visualized Workflows and Pathways**

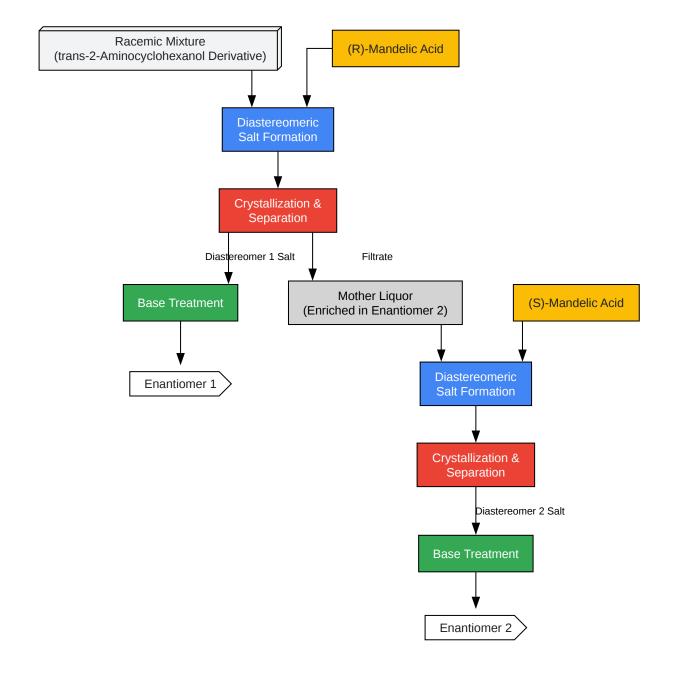
The following diagrams illustrate key processes related to **2-aminocyclohexanol**.





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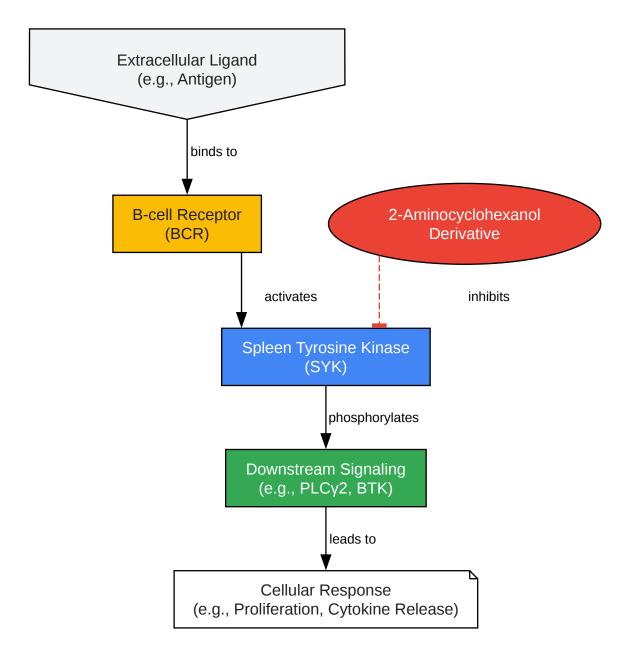
Figure 1: General workflow for the synthesis of racemic trans-2-aminocyclohexanol.





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Figure 2: Logical workflow for the chiral resolution of **2-aminocyclohexanol** derivatives.



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Figure 3: Potential signaling pathway modulation by **2-aminocyclohexanol** derivatives.



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